Application Note and Protocol for the Purification of 1-Bromo-1-iodopropane

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Compound of Interest

Compound Name:	*1-Bromo-1-iodopropane*
CAS No.:	*10250-53-0*
Cat. No.:	*B084531*

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Abstract

This document outlines a general protocol for the purification of **1-Bromo-1-iodopropane**. While a specific, validated protocol for this compound is not readily available in the cited literature, the following methodology is based on established principles for the purification of haloalkanes.[1][2][3] The protocol includes liquid-liquid extraction to remove acidic impurities, a drying step, and final purification by distillation. This guide is intended to provide a robust starting point for researchers working with this and structurally similar compounds.

Introduction

1-Bromo-1-iodopropane (C_3H_6BrI) is a halogenated alkane with potential applications in organic synthesis as an intermediate.[4][5] Like many haloalkanes, its synthesis can result in various impurities, including unreacted starting materials, by-products, and acidic residues.[1] Proper purification is crucial to ensure the integrity of subsequent reactions and the quality of the final products. The protocol described herein adapts standard purification techniques for haloalkanes to **1-Bromo-1-iodopropane**.[1][2]

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Physicochemical Data

A summary of the known physical and chemical properties of **1-Bromo-1-iodopropane** is provided in the table below. This data is essential for handling and purification procedures, particularly for determining the appropriate distillation conditions.

Property	Value	Reference
CAS Number	10250-53-0	[4][5][6]
Molecular Formula	C_3H_6BrI	[4][5][6]
Molecular Weight	248.89 g/mol	[4][5][6]
Boiling Point	Not explicitly available, estimated based on related compounds.	
Density	Denser than water (expected).	[7]
Solubility	Slightly soluble in water; soluble in organic solvents.	[7][8]

Experimental Protocol

This protocol details the purification of crude **1-Bromo-1-iodopropane**.

Materials and Reagents:

- Crude **1-Bromo-1-iodopropane**
- Saturated sodium bicarbonate ($NaHCO_3$) solution or sodium carbonate (Na_2CO_3) solution
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Deionized water
- Separatory funnel
- Erlenmeyer flasks

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- Distillation apparatus (round-bottom flask, distillation head, condenser, receiving flask)
- Heating mantle
- Boiling chips

Procedure:

- Initial Wash:
  - Transfer the crude **1-Bromo-1-iodopropane** to a separatory funnel.
  - Add an equal volume of deionized water and shake vigorously. This step removes water-soluble impurities.
  - Allow the layers to separate. Being a haloalkane, **1-Bromo-1-iodopropane** is expected to be the denser, lower layer.[7]
  - Drain the lower organic layer into a clean Erlenmeyer flask. Discard the upper aqueous layer.
- Neutralization of Acidic Impurities:
  - Return the organic layer to the separatory funnel.
  - Add an equal volume of saturated sodium bicarbonate solution to neutralize any acidic by-products, such as hydrogen bromide or hydrogen iodide.[1][2]
  - Shake the funnel, periodically venting to release any carbon dioxide gas that may form.
  - Allow the layers to separate and drain the lower organic layer into a clean, dry Erlenmeyer flask.
- Drying the Product:
  - Add a suitable amount of anhydrous magnesium sulfate or sodium sulfate to the organic layer.[2]

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- Swirl the flask until the drying agent no longer clumps together, indicating that all water has been absorbed.
- Decant or filter the dried liquid into a clean, dry round-bottom flask suitable for distillation.

- Purification by Distillation:
  - Add a few boiling chips to the round-bottom flask.
  - Set up the distillation apparatus.
  - Heat the flask gently using a heating mantle.
  - Collect the fraction that distills at the expected boiling point of **1-Bromo-1-iodopropane**. The exact boiling point should be determined experimentally, as it is not readily available in the literature.
  - The purified product should be a colorless liquid.

Purification Workflow



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Caption: Workflow for the purification of **1-Bromo-1-iodopropane**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

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- Haloalkanes should be handled with care as they can be harmful. Avoid inhalation, ingestion, and skin contact.
- Dispose of all chemical waste according to institutional and local regulations.

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